

N-Nitroso-Moxifloxacin: A Comprehensive Technical Review

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-nitroso-moxifloxacin*

Cat. No.: *B16173207*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **N-nitroso-moxifloxacin**, a nitrosamine impurity of the fluoroquinolone antibiotic, moxifloxacin. This document consolidates available data on its chemical properties, formation, analytical detection, and toxicological assessment, with a focus on providing actionable information for researchers and professionals in the pharmaceutical industry.

Chemical and Physical Properties

N-nitroso-moxifloxacin, chemically named 1-Cyclopropyl-6-fluoro-8-methoxy-7-((4aS,7aS)-1-nitrosooctahydro-6H-pyrrolo[3,4-b]pyridin-6-yl)-4-oxo-1,4-dihydroquinoline-3-carboxylic acid, is a nitrosamine drug substance-related impurity (NDSRI) of moxifloxacin.^{[1][2][3]} It is formed when the secondary amine moiety in the moxifloxacin structure reacts with a nitrosating agent.^[1]

Table 1: Chemical and Physical Properties of **N-Nitroso-Moxifloxacin**

Property	Value	Source
Chemical Name	1-Cyclopropyl-6-fluoro-8-methoxy-7-((4aS,7aS)-1-nitrosooctahydro-6H-pyrrolo[3,4-b]pyridin-6-yl)-4-oxo-1,4-dihydroquinoline-3-carboxylic acid	[2][3]
Molecular Formula	C ₂₁ H ₂₃ FN ₄ O ₅	[4]
Molecular Weight	430.44 g/mol	[4]
Appearance	Not specified in available literature	
Solubility	Not specified in available literature	
Storage	Shipped at ambient temperature; long-term storage conditions may vary.	[2]

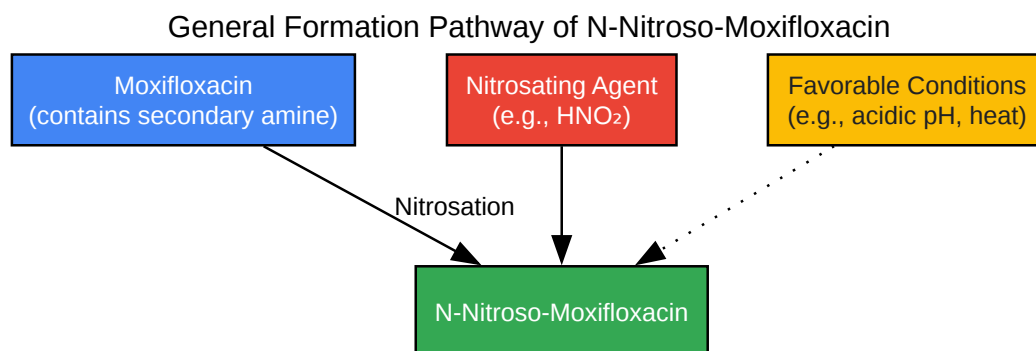
Formation of N-Nitroso-Moxifloxacin

N-nitroso-moxifloxacin is not an intended component of the drug product but can form during the synthesis, storage, or even handling of moxifloxacin under certain conditions.[1] The formation is a classic nitrosation reaction involving the secondary amine in the C-7 side chain of the moxifloxacin molecule and a nitrosating agent.

Key factors influencing formation include:

- Presence of Nitrosating Agents: These can include nitrites (e.g., sodium nitrite), nitrous acid, or other sources of nitrosonium ions.
- pH: Acidic conditions typically favor the formation of nitrosating agents.
- Temperature: Elevated temperatures can accelerate the rate of nitrosation.
- Moisture: The presence of water can facilitate the reaction.[1]

Below is a diagram illustrating the general formation pathway of **N-nitroso-moxifloxacin**.



[Click to download full resolution via product page](#)

Caption: General pathway for the formation of **N-Nitroso-Moxifloxacin**.

Toxicological Assessment and Regulatory Status

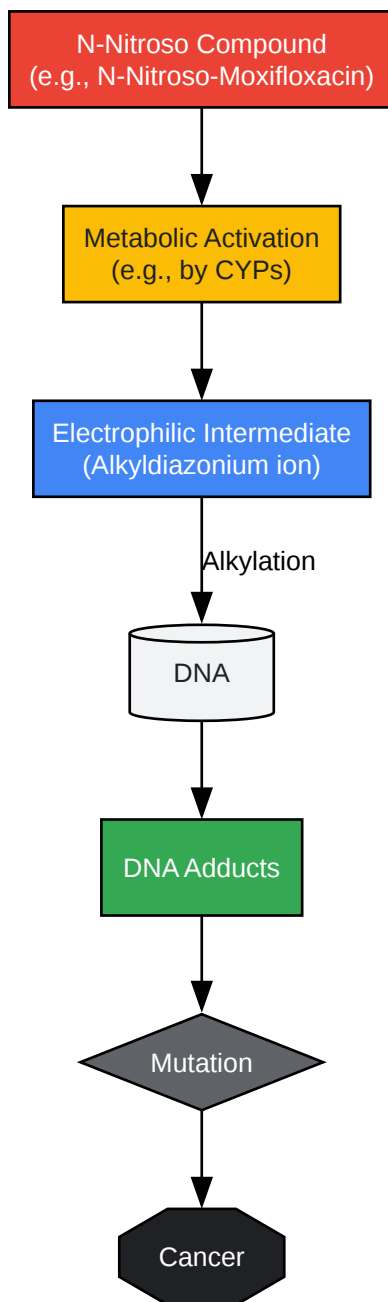
N-nitroso compounds are a class of "cohort of concern" impurities due to their potential carcinogenic effects.^[5] While specific carcinogenicity data for **N-nitroso-moxifloxacin** is not publicly available, its potential risk is inferred from the broader class of nitrosamines.

The U.S. Food and Drug Administration (FDA) has classified **N-nitroso-moxifloxacin** as a Category 4 Nitrosamine Drug Substance-Related Impurity (NDSRI).^[6] This classification is based on the Carcinogenic Potency Categorization Approach (CPCA), which uses structure-activity relationships to predict carcinogenic potency. Based on this classification, the FDA has established an Acceptable Intake (AI) limit of 1500 ng/day for **N-nitroso-moxifloxacin**.^[6]

The genotoxic mechanism of N-nitroso compounds generally involves metabolic activation to form electrophilic species that can alkylate DNA, leading to mutations and potentially cancer.^[7]

Below is a diagram illustrating the generally accepted signaling pathway for the genotoxicity of N-nitroso compounds.

General Genotoxicity Pathway of N-Nitroso Compounds

[Click to download full resolution via product page](#)

Caption: General pathway for N-nitroso compound-induced genotoxicity.

Analytical Methodologies

The detection and quantification of **N-nitroso-moxifloxacin** at trace levels require highly sensitive and specific analytical methods. Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) is the most commonly employed technique.

Detailed Experimental Protocol: LC-MS/MS for Quantification of N-Nitroso-Moxifloxacin in Moxifloxacin Tablets

The following protocol is a summary of a published method for the quantification of **N-nitroso-moxifloxacin**.

Instrumentation:

- Liquid Chromatograph: Agilent 1290 Infinity II LC system (or equivalent)
- Mass Spectrometer: Agilent 6495D Triple Quadrupole LC/MS system (or equivalent)

Chromatographic Conditions:

Parameter	Condition
Column	Zorbax RRHD Eclipse Plus C18, 2.1 × 100 mm, 1.8 µm
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in methanol
Gradient	Details not specified in the abstract
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 µL

Mass Spectrometric Conditions:

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive
Gas Temperature	230 °C
Gas Flow	14 L/min
Nebulizer	45 psi
Sheath Gas Temp	350 °C
Sheath Gas Flow	12 L/min
Capillary Voltage	3500 V
MRM Transitions	Specific m/z transitions for N-nitroso-moxifloxacin would be monitored.

Sample Preparation:

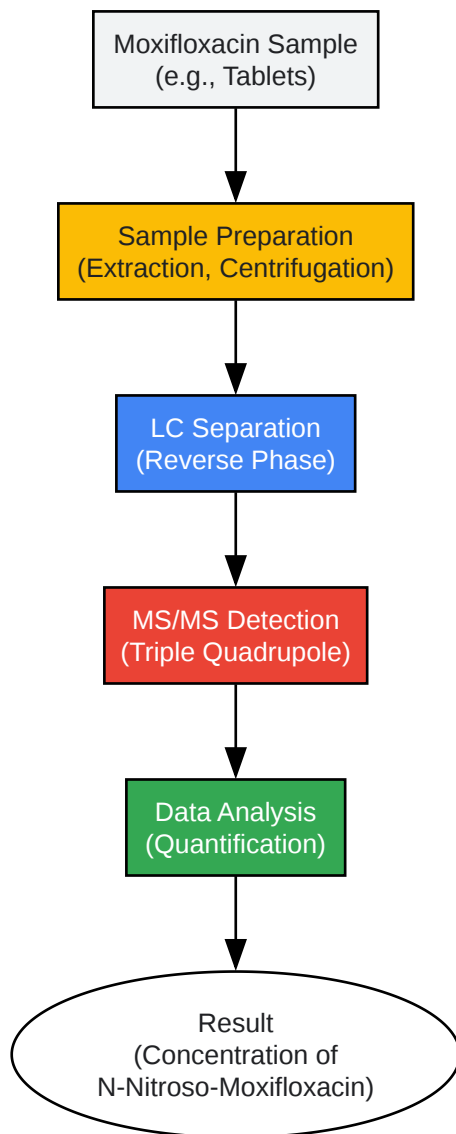
- Weigh and transfer the powder equivalent to one moxifloxacin tablet into a centrifuge tube.
- Add a suitable solvent (e.g., a mixture of water and methanol).
- Vortex for 1 minute.
- Shake on a rotational shaker for 20 minutes.
- Centrifuge at 9,000 rpm for 10 minutes.
- Transfer the supernatant to an HPLC vial for analysis.

Method Performance:

Parameter	Value
Limit of Detection (LOD)	1 pg/mL
Limit of Quantification (LOQ)	2.5 pg/mL
Linearity Range	2.5 pg/mL to 10 ng/mL
Recovery in Placebo (at LOQ)	86.33%
Reproducibility (%RSD at LOQ)	~4.7%

Below is a workflow diagram for the analytical testing of **N-nitroso-moxifloxacin**.

Analytical Workflow for N-Nitroso-Moxifloxacin



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. N-Nitroso Moxifloxacin, Nitrosamine Compounds, Nitrosamine Impurities, Impurity Standards \[chemicea.com\]](#)
- [2. N-Nitroso Moxifloxacin | SynZeal \[synzeal.com\]](#)
- [3. alentris.org \[alentris.org\]](#)
- [4. N-Nitroso Moxifloxacin | Manasa Life Sciences \[manasalifesciences.com\]](#)
- [5. Mutagenicity and genotoxicity evaluation of 15 nitrosamine drug substance-related impurities in human TK6 cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. veeprho.com \[veeprho.com\]](#)
- [7. Mechanisms of action of N-nitroso compounds - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [N-Nitroso-Moxifloxacin: A Comprehensive Technical Review]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b16173207/docs#n-nitroso-moxifloxacin-a-comprehensive-technical-review\]](https://www.benchchem.com/product/b16173207/docs#n-nitroso-moxifloxacin-a-comprehensive-technical-review)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)